Structural & Functional Comparison: (2R)-2-Isopropylmorpholine vs. 2-Isobutylmorpholine

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Compound of Interest

Compound Name:	*(2R)-2-(propan-2-yl)morpholine hydrochloride*
CAS No.:	*185544-82-5*
Cat. No.:	*B599418*

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Executive Summary

The morpholine ring is a privileged pharmacophore in medicinal chemistry, valued for its ability to modulate lipophilicity, improve solubility, and sequester metabolic liabilities.[1] The substitution at the C2 position allows for precise tuning of the molecule's spatial occupancy and physicochemical profile.

- (2R)-2-Isopropylmorpholine introduces a high degree of local steric bulk adjacent to the ether oxygen, often used to conformationally lock the ring or fill "wide and shallow" hydrophobic pockets.
- 2-Isobutylmorpholine extends the hydrophobic reach via a methylene spacer, increasing lipophilicity and accessing "narrow and deep" binding clefts while retaining greater rotational freedom near the ring.

Physicochemical Profile

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The following data highlights the shift in properties driven by the homologation and branching differences between the isopropyl (C3) and isobutyl (C4) substituents.

Property	(2R)-2-Isopropylmorpholine	2-Isobutylmorpholine	Impact Analysis
Molecular Formula	$C_7H_{15}NO$	$C_8H_{17}NO$	Isobutyl adds one methylene (-CH_2-).
Molecular Weight	129.20 g/mol	143.23 g/mol	Slight increase; minimal impact on LLE.
ClogP (Calc.)	~0.6 - 0.8	~1.1 - 1.3	Isobutyl increases lipophilicity by ~0.5 log units, affecting membrane permeability.
pKa (Conj. Acid)	~8.4	~8.4	Minimal electronic difference; both alkyl groups exert a weak +I effect.
Steric Param (Es)	-0.47 (Isopropyl)	-0.93 (Isobutyl)	Isopropyl is sterically denser at the attachment point; Isobutyl has larger overall volume.
Rotatable Bonds	1 (C2-Cα)	2 (C2-Cα, Cα-Cβ)	Isobutyl introduces higher entropic penalty upon binding due to increased flexibility.

Structural & Conformational Analysis

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Stereochemistry and Topology

The critical distinction lies in the branching position relative to the morpholine ring.

- Alpha-Branching (Isopropyl): The branching occurs at the carbon directly attached to the ring (C2-$CH(CH_3)_2$). This creates immediate steric pressure, forcing the substituent into a rigid equatorial position to avoid severe 1,3-diaxial interactions with the ring protons.
- Beta-Branching (Isobutyl): The branching is separated from the ring by a methylene spacer (C2-CH_2-$CH(CH_3)_2$). This reduces the immediate steric clash with the ring, allowing for a "sweep" cone of rotation that is unavailable to the isopropyl analog.

Conformational Locking (Graphviz Visualization)

The following diagram illustrates the preferred chair conformations and the steric implications of the substituent placement.

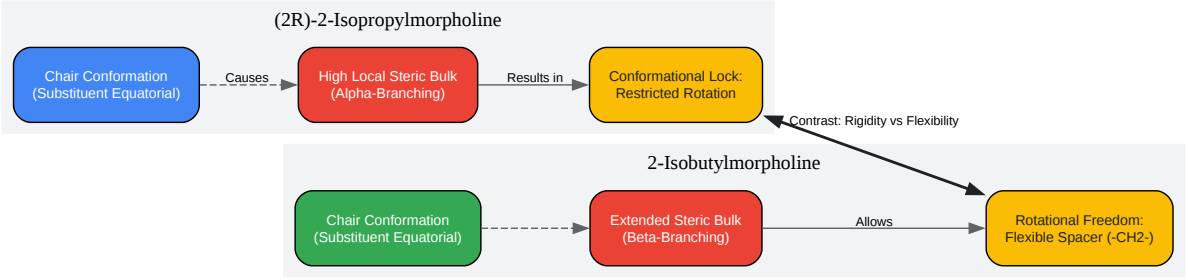

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Figure 1: Conformational analysis showing the impact of alpha- vs. beta-branching on ring dynamics.

Synthetic Accessibility & Protocols

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Synthesis of 2-substituted morpholines differs significantly from the 3-substituted analogs (which are typically derived from amino acids like Valine or Leucine). The 2-substituted scaffold requires the construction of the C-O bond or the use of epoxide precursors.

Synthesis of (2R)-2-Isopropylmorpholine

This route utilizes a chiral epoxide to establish the C2 stereocenter with high fidelity.

Protocol:

- Starting Material: (R)-2-Isopropyloxirane (commercially available or synthesized via Sharpless epoxidation of 3-methyl-1-butene).
- Ring Opening: React (R)-2-isopropyloxirane with 2-aminoethyl hydrogen sulfate in the presence of NaOH.
  - Mechanism:[2] Nucleophilic attack of the amine occurs at the less hindered terminal carbon of the epoxide, preserving the stereochemistry at the chiral center.
- Cyclization: Intramolecular displacement of the sulfate group by the newly formed alkoxide (generated in situ by excess base) closes the morpholine ring.

Synthesis of 2-Isobutylmorpholine

The isobutyl analog follows a similar pathway but utilizes a different alkene precursor.

Protocol:

- Precursor: 4-Methyl-1-pentene is epoxidized to 2-isobutyloxirane.
- Cyclization: Reaction with ethanolamine under Lewis Acid catalysis (e.g., $LiClO_4$) or basic conditions to form the acyclic amino-alcohol, followed by acid-mediated dehydration (e.g., H_2SO_4 at 140°C) or Mitsunobu cyclization.

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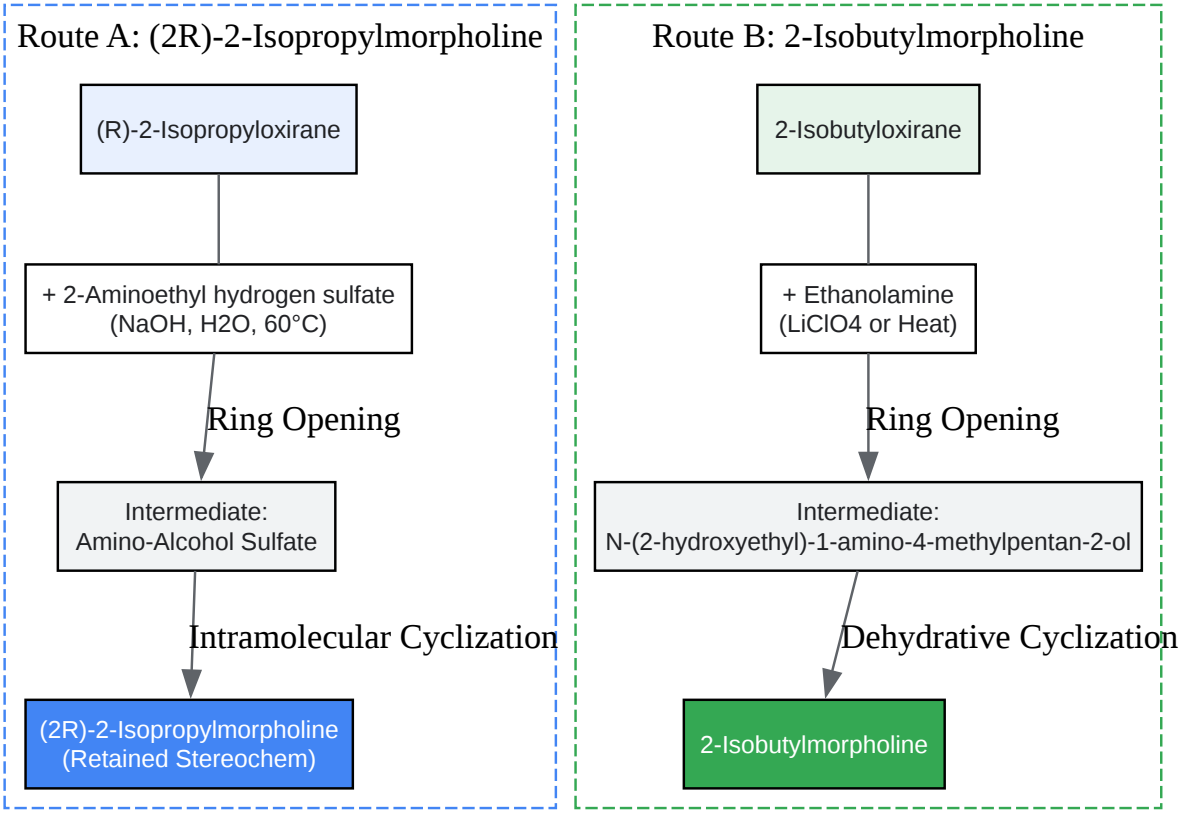

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Figure 2: Synthetic pathways for 2-substituted morpholines via epoxide ring-opening.

Medicinal Chemistry Applications (SAR)

Metabolic Stability (Soft Spots)

- (2R)-2-Isopropyl: The tertiary carbon of the isopropyl group is a "soft spot" for CYP450-mediated hydroxylation. However, its proximity to the ether oxygen (an electron-withdrawing group) can deactivate the C2-H bond against oxidation relative to a carbocyclic analog.
- 2-Isobutyl: The tertiary carbon is further removed (beta-position). This often makes it more accessible to the heme iron of CYP enzymes, potentially leading to higher clearance unless blocked (e.g., by fluorination).

Decision Matrix: When to Switch?

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Use the following logic to select the appropriate scaffold for your lead optimization:

Scenario	Recommended Scaffold	Rationale
Target requires rigid fit	(2R)-2-Isopropyl	The alpha-branch restricts rotation, reducing the entropic cost of binding if the pocket is pre-organized.
Need to increase LogP	2-Isobutyl	Adds lipophilicity (~+0.5 LogP) to improve permeability or blood-brain barrier (BBB) penetration.
Steric Clash at C2	2-Isobutyl	The methylene spacer moves the bulk away from the ring surface, relieving proximal steric clashes.
Metabolic Hotspot at C2	(2R)-2-Isopropyl	Steric crowding at C2 can hinder metabolic approach to the ring carbons.

References

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Sources

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- 2. Nazarov cyclization reaction - Wikipedia [en.wikipedia.org]
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